



sample preparation for dimethyl phosphorothioate analysis in food matrices

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Compound of Interest		
Compound Name:	Dimethyl phosphorothioate	
Cat. No.:	B10758872	Get Quote

Application Note: Analysis of Dimethyl Phosphorothioate in Food Matrices

For Researchers, Scientists, and Drug Development Professionals

Introduction

Dimethyl phosphorothioate (DMTP) is a metabolite of several organophosphate pesticides, such as parathion-methyl. Its presence in food can indicate the use of these pesticides and is a concern for food safety. This application note provides a detailed protocol for the sample preparation and analysis of DMTP in various food matrices, primarily focusing on the widely adopted QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method. This method is recognized for its simplicity, speed, and effectiveness in multiresidue pesticide analysis in food.[1][2][3][4]

Principle

The QuEChERS method involves an initial extraction of the analyte from the homogenized food sample using acetonitrile, followed by a liquid-liquid partitioning step induced by the addition of salts. A subsequent dispersive solid-phase extraction (dSPE) step is used for cleanup to remove interfering matrix components before instrumental analysis, typically by gas chromatography-mass spectrometry (GC-MS) or liquid chromatography-tandem mass spectrometry (LC-MS/MS).[1][5][6]



Experimental Protocols

This section details the materials required and the step-by-step procedure for the QuEChERS method adapted for the analysis of **dimethyl phosphorothioate** in food matrices.

Materials and Reagents

- Solvents: Acetonitrile (HPLC or pesticide residue grade), Acetic Acid (glacial).
- Salts: Anhydrous magnesium sulfate (MgSO₄), Sodium chloride (NaCl), Trisodium citrate dihydrate, Disodium hydrogen citrate sesquihydrate. Pre-packaged QuEChERS extraction salt packets are recommended for convenience and consistency.[6]
- dSPE Sorbents: Primary secondary amine (PSA), C18, and anhydrous magnesium sulfate.
 Pre-packaged dSPE tubes are recommended.
- Internal Standard: Triphenylphosphate (TPP) or other suitable organophosphate compound not expected to be present in the sample.
- Equipment: High-speed homogenizer/blender, centrifuge (capable of >3000 x g), vortex mixer, analytical balance, pipettes, 50 mL and 15 mL polypropylene centrifuge tubes, nitrogen evaporator (optional).

Sample Preparation: QuEChERS Protocol

- 1. Sample Homogenization:
- Weigh a representative portion of the food sample (e.g., 10-15 g of fruits, vegetables).
- Homogenize the sample until a uniform consistency is achieved. For dry samples, it may be necessary to add a specific amount of water to facilitate extraction.
- 2. Extraction:
- Place 10 g of the homogenized sample into a 50 mL polypropylene centrifuge tube.
- Add 10 mL of acetonitrile (containing 1% acetic acid, optional, to improve stability of some pesticides).



- Add an appropriate internal standard.
- Cap the tube and shake vigorously for 1 minute.
- Add the QuEChERS extraction salt packet (e.g., 4 g MgSO₄, 1 g NaCl, 1 g trisodium citrate dihydrate, and 0.5 g disodium hydrogen citrate sesquihydrate).
- Immediately cap and shake vigorously for 1 minute.
- Centrifuge at ≥3000 x g for 5 minutes.
- 3. Dispersive Solid-Phase Extraction (dSPE) Cleanup:
- Transfer an aliquot of the upper acetonitrile layer (supernatant) to a 15 mL dSPE tube containing PSA, C18, and anhydrous MgSO₄. The choice of sorbents may be adjusted based on the matrix; for example, GCB (graphitized carbon black) can be added for samples with high pigment content.
- Cap the tube and vortex for 30 seconds.
- Centrifuge at ≥3000 x g for 5 minutes.
- 4. Final Extract Preparation:
- Transfer the cleaned supernatant to a clean vial for analysis.
- The extract can be directly analyzed by GC-MS or LC-MS/MS. For LC-MS/MS analysis, a
 dilution with water may be necessary to match the initial mobile phase conditions.[6]

Data Presentation

The following table summarizes typical performance data for the analysis of organophosphate pesticides, including compounds structurally related to **dimethyl phosphorothioate**, in various food matrices using QuEChERS and other methods. Specific data for **dimethyl phosphorothioate** may vary depending on the matrix and analytical instrumentation.



Analyte Class	Food Matrix	Sample Prepara tion Method	Analytic al Techniq ue	Recover y (%)	LOD (mg/kg)	LOQ (mg/kg)	Referen ce
Organop hosphate s	Fruits and Vegetabl es	QuEChE RS	GC- MS/LC- MS/MS	80-120	0.01-0.05	0.05-0.1	
Organop hosphate s	Rice	Multiresid ue Extractio n	GC-FPD	Not Specified	Not Specified	Not Specified	
Parathion -methyl	Açai	SPE	HPLC- DAD	Not Specified	Not Specified	0.05-0.1	[2]
Organop hosphate s	Various Foods	Acetonitri le Extractio n & SPE	GC-ECD	80-120 (for 80% of recoverie s)	Not Specified	Not Specified	
Parathion	Strawber ry	QuEChE RS	GC/MS	~85	Not Specified	Not Specified	[3]
Acephate	Fruits	QuEChE RS	LC- MS/MS	Not Specified	0.01-0.05	Not Specified	

Note: The Limit of Detection (LOD) and Limit of Quantification (LOQ) are dependent on the specific analytical instrument and method parameters.[7][8][9][10] The values presented are typical ranges found in the literature for organophosphate pesticides.

Experimental Workflow





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Caption: QuEChERS workflow for dimethyl phosphorothioate analysis.

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